

# 2-Anilinoethanol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2-Anilinoethanol

Cat. No.: B049455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2-Anilinoethanol** (CAS No. 122-98-5), a versatile intermediate compound. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications.

## Core Physical and Chemical Properties

**2-Anilinoethanol**, also known as N-Phenylethanolamine, is an organic compound featuring both a secondary amine and a primary alcohol functional group.<sup>[1]</sup> This bifunctionality makes it a valuable building block in the synthesis of a variety of more complex molecules.<sup>[1]</sup> It typically appears as a clear, colorless to pale yellow or brown liquid.<sup>[2]</sup>

## Tabulated Physical Properties

The following table summarizes the key physical properties of **2-Anilinoethanol** for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	[3][4]
Molecular Weight	137.18 g/mol	[3][4]
Melting Point	-30 °C	[3][5]
Boiling Point	286.9 °C at 760 mmHg 150-152 °C at 10 mmHg	[3][5]
Density	1.094 g/mL at 25 °C 1.116 g/cm <sup>3</sup>	[3][5]
Refractive Index (n <sub>20/D</sub> )	1.578	[5]
Flash Point	>230 °F (>110 °C)	[5]
Water Solubility	53 g/L at 20 °C	[3][5]
Vapor Pressure	<0.01 mmHg at 20 °C	[5]
pKa	14.39 ± 0.10 (Predicted)	[2]
LogP	0.9 at 23 °C	[2]

## Tabulated Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	122-98-5	<a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-anilinoethanol	<a href="#">[6]</a>
Synonyms	N-(2-Hydroxyethyl)aniline, 2-(Phenylamino)ethanol, N-Phenylethanolamine	<a href="#">[2]</a>
InChI	InChI=1S/C8H11NO/c10-7-6-9-8-4-2-1-3-5-8/h1-5,9-10H,6-7H2	<a href="#">[6]</a>
InChIKey	MWGATWIBSKHFMR-UHFFFAOYSA-N	<a href="#">[2]</a>
SMILES	C1=CC=C(C=C1)NCCO	<a href="#">[6]</a>

## Chemical Reactivity and Stability

**2-Anilinoethanol** is a stable compound under standard ambient conditions.[\[7\]](#) However, it can undergo hazardous reactions. It may form explosive mixtures with air upon intense heating.[\[7\]](#) Violent reactions are possible with oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[7\]](#) When heated to decomposition, it emits toxic fumes of nitrogen oxides.[\[2\]](#)

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **2-Anilinoethanol**.

### Synthesis of 2-Anilinoethanol

A common method for the synthesis of **2-Anilinoethanol** is the reaction of aniline with ethylene oxide. Another approach involves the copper-catalyzed N-arylation of monoethanolamine with an aryl halide.

Protocol: Copper-Catalyzed N-Arylation of Monoethanolamine

This protocol describes a general procedure for the synthesis of **2-Anilinoethanol** via a copper-catalyzed reaction.

#### Materials:

- Aryl bromide (e.g., Bromobenzene)
- Monoethanolamine
- Copper(I) chloride (CuCl)
- Potassium hydroxide (KOH)
- Methylene chloride (CH<sub>2</sub>Cl<sub>2</sub>)
- Water (H<sub>2</sub>O)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Screw-capped test tube
- Magnetic stirrer and stir bar
- Heating block or oil bath
- Syringes
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

#### Procedure:

- To a screw-capped test tube, add CuCl (0.1 mmol), the aryl bromide (1.0 mmol, if solid), and KOH (2.0 mmol).
- If the aryl bromide is a liquid, add it (1.0 mmol) via syringe.

- Add the amine (monoethanolamine, 3 mmol) by syringe at room temperature.
- Stir the reaction mixture at 90-110 °C for 8 hours.
- Allow the reaction mixture to cool to room temperature.
- Dilute the resulting mixture with water (2 mL).
- Extract the product with methylene chloride (4 x 10 mL).
- Dry the combined organic layers over anhydrous Na<sub>2</sub>SO<sub>4</sub>.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to afford the desired **2-Anilinoethanol**.

## Purification by Vacuum Distillation

Due to its relatively high boiling point at atmospheric pressure, vacuum distillation is the preferred method for purifying **2-Anilinoethanol** to prevent thermal decomposition.<sup>[8]</sup>

### Protocol: Vacuum Distillation of **2-Anilinoethanol**

This protocol outlines a representative procedure for the purification of **2-Anilinoethanol**.

#### Apparatus:

- Round-bottom flask
- Short-path distillation head or a standard distillation setup with a condenser
- Receiving flask
- Thermometer and adapter
- Vacuum source (vacuum pump or water aspirator)
- Cold trap

- Heating mantle
- Stir bar and magnetic stir plate
- Vacuum grease

**Procedure:**

- Apparatus Setup:
  - Assemble the distillation apparatus, ensuring all glassware is free of cracks or defects.
  - Lightly grease all ground-glass joints to ensure a good seal.
  - Place a stir bar in the round-bottom flask containing the crude **2-Anilinoethanol**.
  - Position the thermometer correctly, with the top of the bulb level with the side arm of the distillation head.
  - Connect the vacuum adapter to a cold trap, and then to the vacuum source using thick-walled tubing.
- Distillation:
  - Begin stirring the crude **2-Anilinoethanol**.
  - Turn on the vacuum source to reduce the pressure within the apparatus. A pressure of approximately 10 mmHg is suitable.[5]
  - Once a stable vacuum is achieved, begin gently heating the distillation flask with the heating mantle.
  - Observe the distillation, collecting the fraction that distills at the expected boiling point at the recorded pressure (e.g., 150-152 °C at 10 mmHg).[5]
  - Monitor the temperature throughout the distillation. A stable boiling point indicates the collection of a pure fraction.

- Shutdown:
  - Once the distillation is complete, remove the heating mantle and allow the apparatus to cool to room temperature.
  - Slowly and carefully vent the system to atmospheric pressure.
  - Turn off the vacuum source.
  - Disassemble the apparatus and collect the purified **2-Anilinoethanol** from the receiving flask.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for confirming the identity and assessing the purity of **2-Anilinoethanol**.

### Protocol: GC-MS Analysis of **2-Anilinoethanol**

This protocol provides a general method for the GC-MS analysis of **2-Anilinoethanol**. Instrument parameters may need to be optimized for specific systems.

#### Instrumentation and Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for amine analysis (e.g., DB-5ms or equivalent)
- Helium (carrier gas)
- **2-Anilinoethanol** standard
- Suitable solvent (e.g., methanol, dichloromethane)
- Autosampler vials

#### Procedure:

- Sample Preparation:
  - Prepare a dilute solution of the **2-Anilinoethanol** sample in a suitable volatile solvent (e.g., 1 mg/mL in methanol).
  - If necessary, filter the sample to remove any particulate matter.
  - Transfer the sample to a GC-MS autosampler vial.
- GC-MS Parameters (Representative):
  - Injector Temperature: 250 °C
  - Injection Mode: Splitless or split (e.g., 50:1)
  - Injection Volume: 1 µL
  - Oven Program:
    - Initial temperature: 100 °C, hold for 2 minutes
    - Ramp: 10 °C/min to 280 °C
    - Final hold: 5 minutes at 280 °C
  - Carrier Gas: Helium, constant flow (e.g., 1 mL/min)
  - MS Transfer Line Temperature: 280 °C
  - Ion Source Temperature: 230 °C
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Mass Scan Range: m/z 40-400
- Data Analysis:
  - Analyze the resulting chromatogram to determine the retention time of **2-Anilinoethanol**.

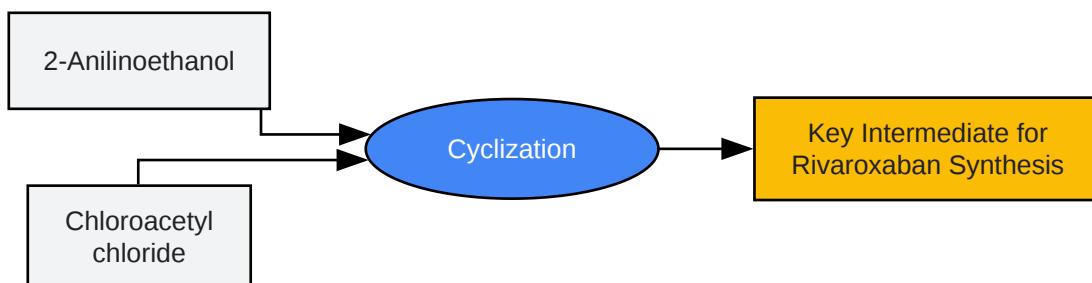
- Examine the mass spectrum of the corresponding peak and compare it to a reference spectrum to confirm the identity of the compound. The NIST database provides reference mass spectral data for 2-(phenylamino)ethanol.[9]
- Assess the purity of the sample by integrating the peak area of **2-Anilinoethanol** and any impurity peaks.

## Applications and Logical Workflows

**2-Anilinoethanol** is a key intermediate in various synthetic processes, including the production of pharmaceuticals and advanced materials.

### Intermediate in Rivaroxaban Synthesis

**2-Anilinoethanol** is a crucial starting material in the synthesis of the anticoagulant drug Rivaroxaban. The synthesis involves the cyclization of **2-Anilinoethanol** with chloroacetyl chloride.[10]

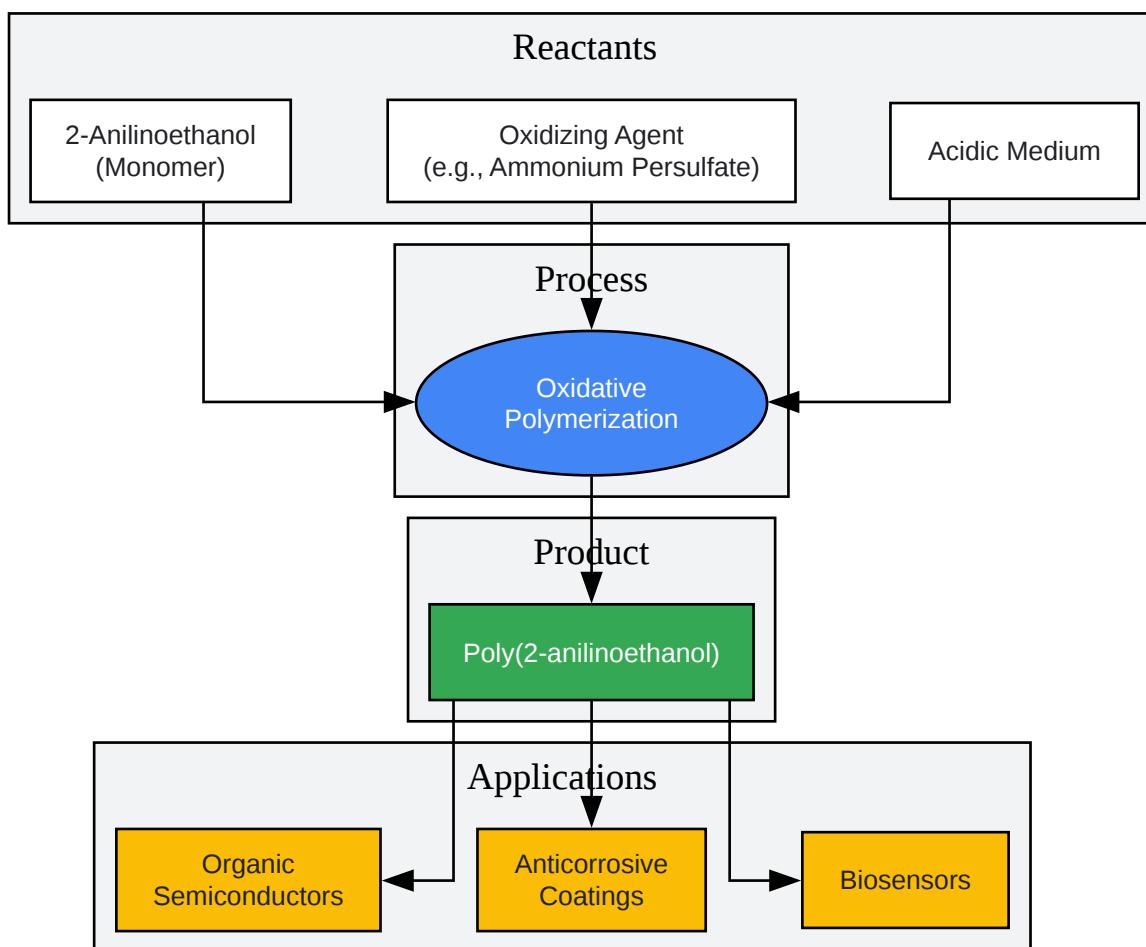


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Role of **2-Anilinoethanol** in Rivaroxaban Synthesis.

### Monomer for Polyaniline Derivatives

**2-Anilinoethanol** can be used in the synthesis of polyaniline (PANI) and its derivatives.[11] These polymers are organic semiconductors with applications in areas such as anticorrosive coatings and biosensors.[11]



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### Synthesis and Applications of Poly(2-anilinoethanol).

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